

An In-depth Technical Guide to Methyl 2-(piperazin-1-YL)benzoate

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Compound of Interest

Compound Name: **Methyl 2-(piperazin-1-YL)benzoate**

Cat. No.: **B070322**

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This guide provides a comprehensive overview of the chemical and physical properties of **Methyl 2-(piperazin-1-YL)benzoate**, tailored for researchers, scientists, and professionals in the field of drug development.

Core Chemical Data

Methyl 2-(piperazin-1-YL)benzoate is a chemical compound with significant interest in medicinal chemistry and organic synthesis. A clear understanding of its fundamental properties is crucial for its application in research and development.

Property	Value	Reference
Molecular Formula	C12H16N2O2	[1] [2]
Molecular Weight	220.27 g/mol	[1] [2]
CAS Number	159974-63-7	[1] [2]

Structural and Logical Representation

The molecular structure of **Methyl 2-(piperazin-1-YL)benzoate** consists of three key components: a methyl benzoate group and a piperazine ring. The piperazine ring is attached to the benzoate group at the second position.

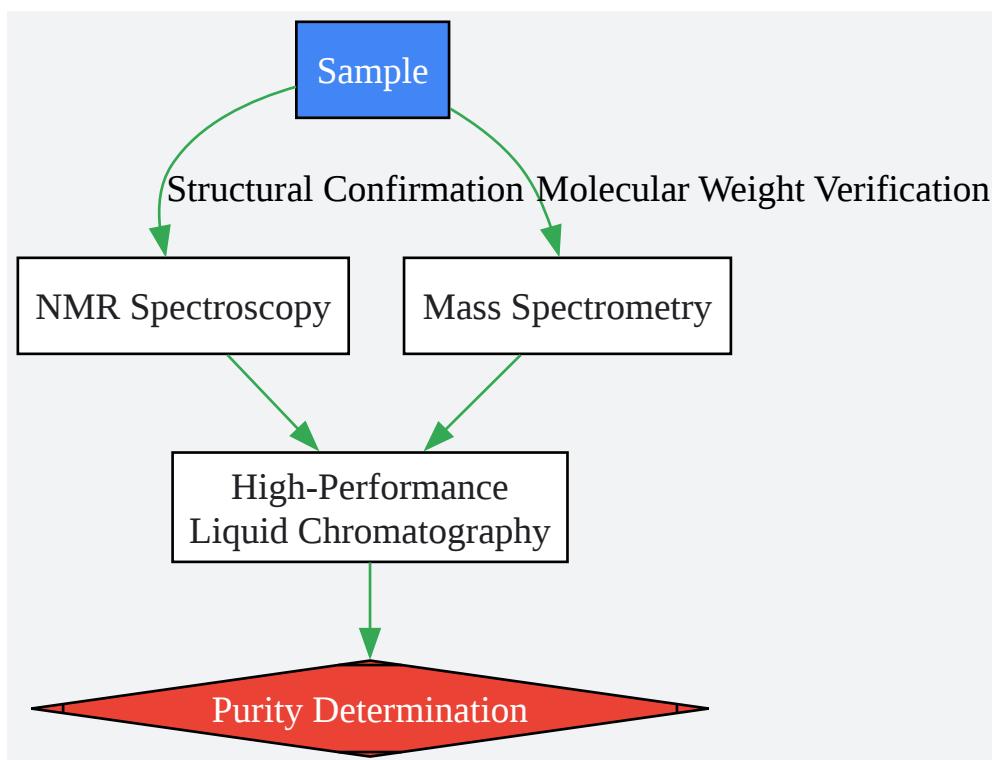
Methyl 2-(piperazin-1-YL)benzoate

Piperazine Ring

Methyl Benzoate

C-N bond

Linkage

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References

- 1. 159974-63-7|Methyl 2-(piperazin-1-yl)benzoate|BLD Pharm [bldpharm.com]
- 2. 2-PIPERAZIN-1-YL-BENZOIC ACID METHYL ESTER | 159974-63-7 [m.chemicalbook.com]
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